

Comparative study of mono-, bis-, and tris-(oxalate)niobates.

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Compound of Interest

Compound Name: *Niobium oxalate*

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A Comprehensive Comparison of Mono-, Bis-, and Tris-(Oxalate)Niobate Complexes for Researchers and Drug Development Professionals

This guide provides a detailed comparative analysis of mono-, bis-, and tris-(oxalate)niobate complexes, focusing on their synthesis, structural properties, and thermal stability. The information is intended for researchers, scientists, and professionals in drug development who may utilize these compounds as precursors or in various chemical applications.

Introduction to Oxalate Niobate Complexes

Niobium, a transition metal with a stable +5 oxidation state, readily forms complexes with oxalate ions ($C_2O_4^{2-}$). These complexes are broadly classified based on the number of oxalate ligands coordinated to the niobium center: mono-, bis-, and tris-(oxalate)niobates.^[1] The oxalate ion acts as a bidentate chelating agent, forming stable complexes with niobium.^{[1][2]} These compounds are often used as precursors for the synthesis of various niobium-containing materials, including niobium oxides and carbides, due to their solubility and reactivity.^{[1][3]}

Comparative Data of Oxalate Niobate Complexes

The following tables summarize the available quantitative data for mono-, bis-, and tris-(oxalate)niobate complexes. It is important to note that detailed experimental data for mono-(oxalate)niobates is limited in the available literature, suggesting they may be less stable or less commonly isolated than the bis- and tris- complexes.

Table 1: General Formulas and Structural Information

Complex Type	General Formula	Coordination Geometry of Niobium	Reference
Mono-(oxalate)niobate	$[\text{NbO}(\text{C}_2\text{O}_4)(\text{H}_2\text{O})_x]^-$ (anionic part)	Not explicitly detailed in reviewed literature.	[1]
Bis-(oxalate)niobate	$\text{M}[\text{NbO}(\text{C}_2\text{O}_4)_2(\text{H}_2\text{O})_2] \cdot n\text{H}_2\text{O}$	Pentagonal bipyramidal	[4]
Tris-(oxalate)niobate	$\text{M}_3[\text{NbO}(\text{C}_2\text{O}_4)_3] \cdot n\text{H}_2\text{O}$	Pentagonal bipyramidal	[1] [2]

Table 2: Comparative Thermal Decomposition Data

Complex	Decomposition Step	Temperature Range (°C)	Mass Loss (%)	Evolved Species	Final Product	Reference
$\text{NH}_4[\text{NbO}(\text{C}_2\text{O}_4)_2(\text{H}_2\text{O})_2] \cdot 3\text{H}_2\text{O}$	Dehydration	Starts at 125	-	H_2O	-	[5]
Decomposition	Up to 630	-	NH_3 , H_2O , CO , CO_2	Nb_2O_5	[5]	
$(\text{NH}_4)_3[\text{NbO}(\text{C}_2\text{O}_4)_3] \cdot \text{H}_2\text{O}$	Dehydration	98 - 145	4.3	H_2O	$(\text{NH}_4)_3[\text{NbO}(\text{C}_2\text{O}_4)_3]$	[6][7]
Partial Decomposition	180 - 220	8.4	NH_3 , CO_2	Amorphous intermediate	[6][7]	
Main Decomposition	240 - 301	57.3	NH_3 , CO , CO_2 , H_2O	Amorphous Niobium Oxide	[6][7]	
Crystallization	~600	3.02 (residual carbon)	CO_2	Orthorhombic Nb_2O_5	[6]	
Phase Transition	700 - 950	-	-	Monoclinic Nb_2O_5	[6]	
$\text{Sr}_3[\text{NbO}(\text{C}_2\text{O}_4)_3]_2 \cdot 8\text{H}_2\text{O}$	Dehydration	Starts at 200	-	H_2O	Anhydrous complex	[5]
Decomposition	Starts at 260	-	CO , CO_2	SrCO_3 and SrNb_2O_6	[5]	
Final Decomposition	Up to 875	-	CO_2	SrNb_2O_6	[5]	

Table 3: Spectroscopic Data (Infrared and Raman)

Complex Type	Key Infrared (IR) Bands (cm ⁻¹)	Key Raman Bands (cm ⁻¹)	Reference
Bis-(oxalate)niobate	$\nu(\text{Nb}=\text{O})$, $\nu(\text{C}=\text{O})$, $\nu(\text{C}-\text{O})$, $\delta(\text{O}-\text{C}=\text{O})$	$\nu(\text{Nb}=\text{O})$ terminal stretch (~900-1000)	[4][8]
Tris-(oxalate)niobate	~3400-3200 ($\nu(\text{N}-\text{H})$, $\nu(\text{O}-\text{H})$), ~1700 ($\nu(\text{C}=\text{O})$), ~1400 ($\nu(\text{C}-\text{O})$), ~920 ($\nu(\text{Nb}=\text{O})$), ~800 ($\delta(\text{O}-\text{C}=\text{O})$)	$\nu(\text{Nb}=\text{O})$ terminal stretch (~900-1000)	[6][8][9]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of oxalate niobate complexes are crucial for reproducible research.

Synthesis of Tris-(oxalate)niobate Complexes

A common method for the synthesis of ammonium tris(oxalate)niobate monohydrate involves the following steps:[2][6][7]

- **Preparation of Hydrated Niobium Oxide:** Niobium pentoxide (Nb_2O_5) is fused with a fluxing agent like potassium bisulfate (KHSO_4). [1][3] The resulting melt is cooled, crushed, and washed to remove impurities, yielding hydrated niobium oxide. [6][7]
- **Complexation:** The hydrated niobium oxide is then dissolved in a solution containing oxalic acid and an ammonium salt (e.g., ammonium oxalate) in a 1:1 molar ratio. [6][7]
- **Crystallization:** The solution is slowly evaporated to precipitate the ammonium tris(oxalate)niobate complex. [6][7]
- **Drying:** The resulting crystals are filtered and dried at a controlled temperature (e.g., 70°C). [6][7]

Synthesis of Bis-(oxalate)niobate Complexes

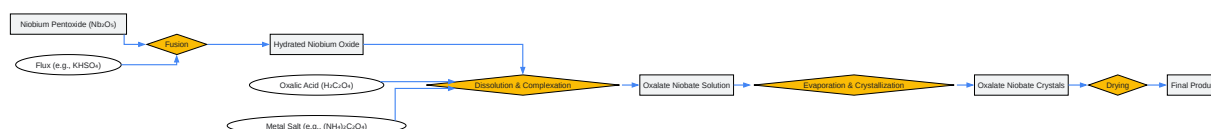
The synthesis of bis-(oxalate)niobate complexes typically involves the dissolution of hydrated niobic acid in an oxalic acid solution, followed by the addition of a corresponding metal salt (e.g., NH_4Cl , KCl , RbCl , CsCl). The resulting solution is then carefully evaporated to induce crystallization.

Characterization Techniques

- Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA): To study the thermal decomposition behavior of the complexes.[6]
- Infrared (IR) and Raman Spectroscopy: To identify the characteristic vibrational modes of the oxalate ligands and the $\text{Nb}=\text{O}$ bond.[4][8]
- X-ray Diffraction (XRD): To determine the crystalline structure of the synthesized complexes and the final decomposition products.[1][6]
- Elemental Analysis: To confirm the elemental composition of the synthesized compounds.[2]

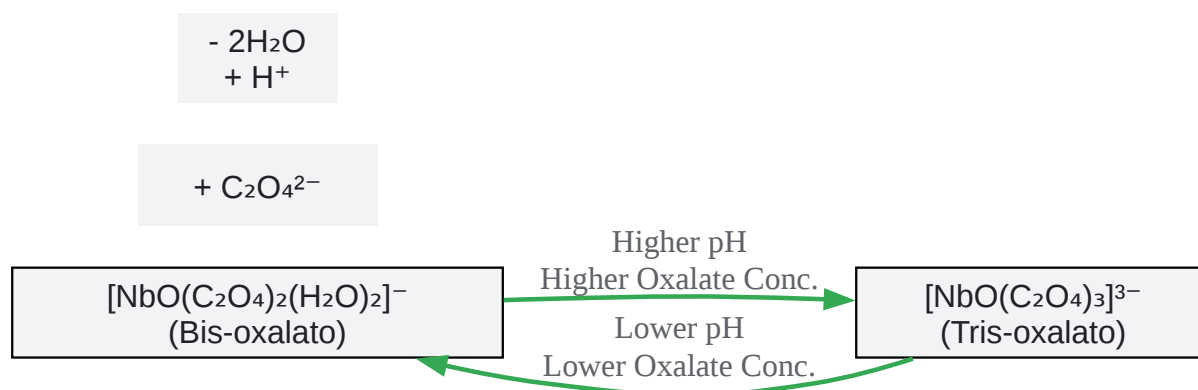
Visualizing Synthesis and Formation Pathways

The following diagrams illustrate the general workflow for synthesizing oxalate niobate complexes and the equilibrium that can exist in solution.



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Caption: General workflow for the synthesis of oxalate niobate complexes.



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Caption: Equilibrium between bis- and tris-(oxalate)niobate species in aqueous solution.

Conclusion

The study of mono-, bis-, and tris-(oxalate)niobates reveals a class of compounds with significant utility as precursors in materials science. While tris- and bis-(oxalate)niobates have been more extensively characterized, the role and properties of mono-(oxalate)niobates warrant further investigation. The choice of a specific oxalate niobate complex for a particular application will depend on factors such as desired stoichiometry, solubility, and thermal decomposition profile. This guide provides a foundational comparison to aid researchers in selecting and utilizing these versatile niobium compounds.

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